

Essential Safety and Operational Guide for Handling Tetrabromoethylene

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Compound of Interest

Compound Name: Tetrabromoethylene

Cat. No.: B1617066

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This guide provides critical safety protocols and logistical information for researchers, scientists, and drug development professionals working with **Tetrabromoethylene**. Adherence to these procedures is vital for ensuring personal safety and minimizing environmental impact.

Hazard Summary

Tetrabromoethylene is a hazardous chemical that requires careful handling. It is classified as fatal if inhaled and causes serious eye irritation.^{[1][2]} It is also harmful to aquatic life with long-lasting effects.^{[1][3]}

Hazard Classification	Description
Acute Inhalation Toxicity	Category 2: Fatal if inhaled. ^[2]
Serious Eye Damage/Irritation	Category 2: Causes serious eye irritation. ^[2]
Aquatic Hazard (Chronic)	Category 3: Harmful to aquatic life with long lasting effects. ^{[1][3]}
Physical State	Light yellow liquid with a strong, pungent odor. ^{[1][2][4]}

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling **Tetrabromoethylene** to prevent exposure. The following table outlines the required equipment.

Body Part	Required PPE	Specifications and Best Practices
Eyes/Face	Chemical Splash Goggles and Face Shield	Goggles should be tight-fitting to provide a complete seal around the eyes. ^[5] A face shield should be worn in addition to goggles, especially when there is a splash hazard. ^[6]
Skin	Chemical-resistant Gloves and Protective Clothing	Wear appropriate protective gloves to prevent skin exposure. ^[7] Double-gloving may be necessary for added protection. ^[6] Wear appropriate protective clothing, such as a lab coat or a chemical-resistant suit, to prevent skin contact. ^[7] ^[8]
Respiratory	NIOSH-approved Respirator	Work must be conducted in a chemical fume hood. ^[1] ^[7] If there is a risk of inhalation, a NIOSH-approved respirator or a self-contained breathing apparatus (SCBA) should be used. ^[7] ^[8] ^[9]

Operational and Disposal Plans

A systematic approach to handling, storage, and disposal is crucial for safety.

Step-by-Step Handling Protocol

- Preparation:

- Ensure that an eyewash station and a safety shower are readily accessible and in good working order.[\[2\]](#)[\[7\]](#)
- Verify that the chemical fume hood is functioning correctly.
- Assemble all necessary PPE and ensure it is in good condition.
- Have spill control materials (e.g., inert absorbent material like vermiculite or sand) available.[\[7\]](#)
- Handling:
 - Always handle **Tetrabromoethylene** inside a chemical fume hood.[\[1\]](#)[\[7\]](#)
 - Avoid breathing vapors, mist, or gas.[\[7\]](#)
 - Prevent any contact with eyes, skin, or clothing.[\[1\]](#)[\[7\]](#)
 - Do not eat, drink, or smoke in the handling area.[\[3\]](#)
 - Wash hands thoroughly after handling the substance.[\[3\]](#)[\[7\]](#)
- In Case of a Spill:
 - Evacuate personnel from the immediate area.[\[1\]](#)
 - If safe to do so, contain the spill using an inert absorbent material.[\[7\]](#)
 - Do not allow the substance to enter drains or waterways.[\[1\]](#)[\[4\]](#)
 - Place the absorbed material into a suitable, closed container for disposal.[\[1\]](#)[\[7\]](#)
 - Ventilate the area of the spill.[\[10\]](#)

First Aid Measures

Immediate medical attention is required for any exposure.

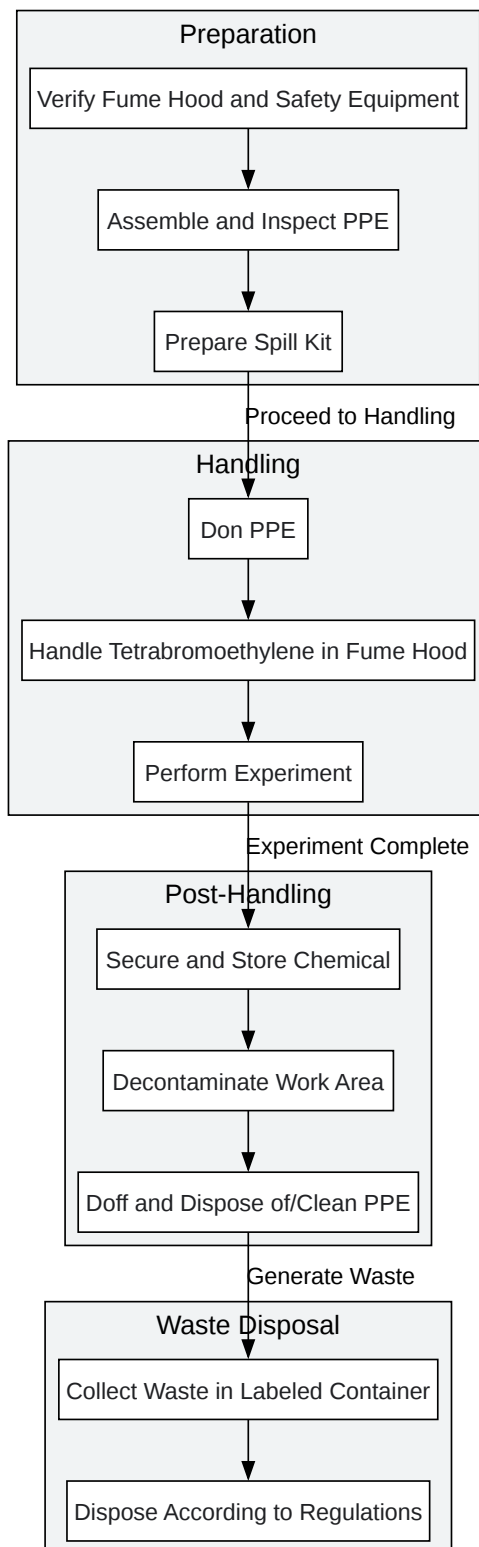
Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Do not use mouth-to-mouth resuscitation. Seek immediate medical attention. [1][2][11]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected skin with plenty of water for at least 15 minutes.[1][2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[1]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[1]

Storage and Disposal

- Storage: Store in a cool, dry, and well-ventilated area in a tightly closed container.[1][3][7] Keep away from incompatible materials such as strong oxidizing agents, strong bases, and metals.[2][4] The storage area should be locked or accessible only to authorized personnel.
[3]
- Disposal: Dispose of waste in accordance with federal, state, and local regulations.[10] Chemical waste generators must determine if a discarded chemical is classified as hazardous waste.[7] Do not dispose of down the drain or into the environment.[1][2]

Experimental Workflow

Workflow for Handling Tetrabromoethylene

[Click to download full resolution via product page](#)Caption: Workflow for Handling **Tetrabromoethylene**

Quantitative Data

Parameter	Value
Melting Point	1 °C / 33.8 °F[2]
Boiling Point	244 °C / 471.2 °F[2]
Density	2.967 g/mL at 25°C[4]
OSHA PEL	1 ppm (14 mg/m3)[4]
NIOSH IDLH	8 ppm[4]

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